

Application Note: High-Throughput Bioanalytical Assay for Orphenadrine Using LC-MS/MS

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Compound of Interest

Compound Name: Orphenadrine-d3

Cat. No.: B12401704

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Introduction

Orphenadrine is a muscarinic antagonist and skeletal muscle relaxant used to alleviate pain from muscle spasms and to manage drug-induced parkinsonism.^[1] It functions through a variety of mechanisms, including antagonism of histamine H1 and NMDA receptors, as well as inhibition of the norepinephrine transporter.^{[1][2]} High-throughput screening (HTS) assays are crucial for the rapid quantification of Orphenadrine in biological matrices during drug discovery, development, and clinical trials. This application note details a robust and sensitive LC-MS/MS (Liquid Chromatography with tandem Mass Spectrometry) method for the high-throughput analysis of Orphenadrine, utilizing its deuterated analog, **Orphenadrine-d3**, as an internal standard (IS) to ensure accuracy and precision.

Principle

This method employs protein precipitation for rapid sample cleanup, followed by reversed-phase liquid chromatography for the separation of Orphenadrine and its internal standard, **Orphenadrine-d3**. Detection and quantification are achieved using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The use of a stable isotope-labeled internal standard, which co-elutes with the analyte, compensates for variability in sample preparation and matrix effects, leading to reliable quantification.

Experimental Protocols

Materials and Reagents

- Orphenadrine citrate (Reference Standard)
- **Orphenadrine-d3** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water
- Human plasma (with anticoagulant, e.g., heparin)[3]

Preparation of Stock and Working Solutions

- Orphenadrine Stock Solution (1 mg/mL): Accurately weigh and dissolve Orphenadrine citrate in methanol.
- **Orphenadrine-d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Orphenadrine-d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Orphenadrine stock solution in 50:50 acetonitrile/water to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Orphenadrine-d3** stock solution in acetonitrile to the desired concentration.

Sample Preparation (Protein Precipitation)

- Label polypropylene tubes for calibration standards, QCs, and unknown samples.
- Pipette 50 µL of plasma into the appropriately labeled tubes.
- Add 150 µL of the Internal Standard Working Solution (in acetonitrile) to each tube.
- Vortex the tubes for 1 minute to precipitate plasma proteins.

- Centrifuge the samples at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

The chromatographic separation is performed using a reversed-phase C18 column with a gradient elution of mobile phases A (water with 0.1% formic acid and 6 mM ammonium formate) and B (acetonitrile).[4] The mass spectrometer is operated in positive electrospray ionization (ESI) mode.

Data Presentation

Table 1: LC-MS/MS Instrument Conditions

Parameter	Condition
LC System	Agilent 1200 Series or equivalent[5]
Column	Agilent Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m)[4]
Mobile Phase A	6 mM Ammonium Formate with 0.1% Formic Acid in Water[4]
Mobile Phase B	Acetonitrile[4]
Flow Rate	0.5 mL/min[4]
Injection Volume	5 μ L
Column Temperature	40°C
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)

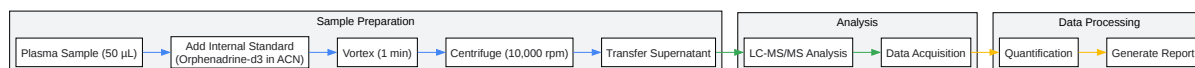
Table 2: Mass Transition Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Orphenadrine	270.3	181.0
Orphenadrine-d3	273.3	181.0

Table 3: Assay Validation Summary

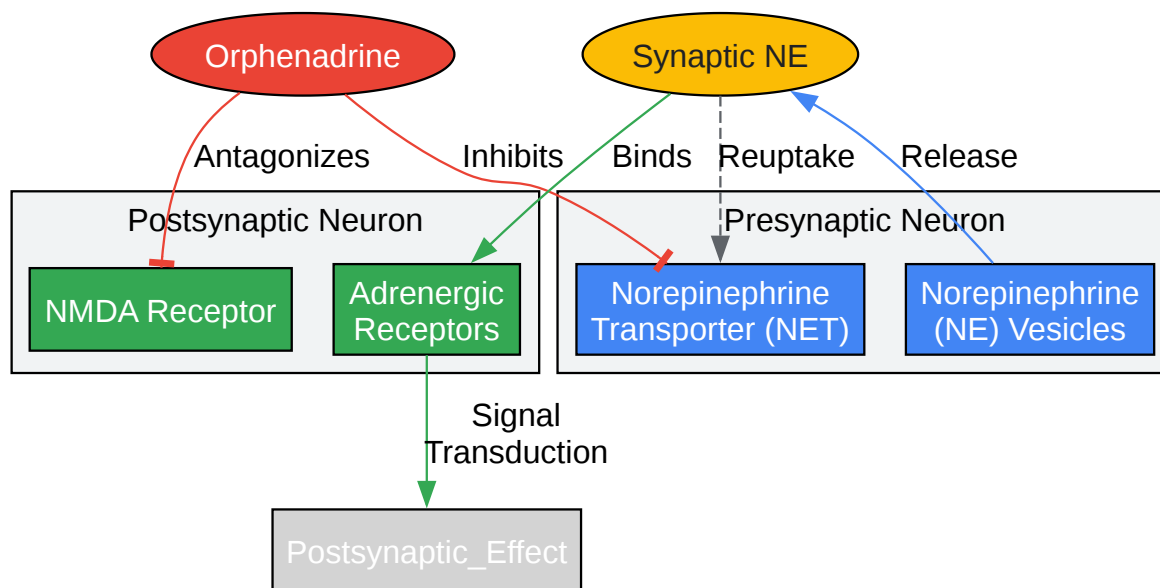
Parameter	Result
Linearity Range	1 - 500 ng/mL ($r^2 > 0.99$)[4][5]
Intra-day Precision (%CV)	< 15%[5]
Inter-day Precision (%CV)	< 15%[5]
Accuracy (% Recovery)	85 - 115%[3]
Lower Limit of Quantification (LLOQ)	1 ng/mL

Visualizations



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Caption: High-throughput screening workflow for Orphenadrine analysis.



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